

An In-depth Technical Guide on 2-Octynoic Acid

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Compound of Interest

Compound Name: 2-Octynoic acid

Cat. No.: B1221367

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This document provides core technical data on **2-octynoic acid**, a compound of interest in various scientific and commercial applications, including its use in perfumes, lipsticks, and food flavorings.[\[1\]](#)[\[2\]](#) It is classified as an acetylenic fatty acid.[\[1\]](#)[\[2\]](#)

Physicochemical Properties

The fundamental molecular attributes of **2-octynoic acid** are summarized below. These values are critical for experimental design, analytical characterization, and computational modeling.

Property	Value	Source
Molecular Formula	C ₈ H ₁₂ O ₂	[1] [2] [3] [4]
Molecular Weight	140.18 g/mol	[1]
Alternate Molecular Weight	140.1797 g/mol	[3]
Alternate Molecular Weight	140.182 g/mol	[4]
Alternate Molecular Weight	140.17968 g/mol	[2]
CAS Registry Number	5663-96-7	[1] [3]

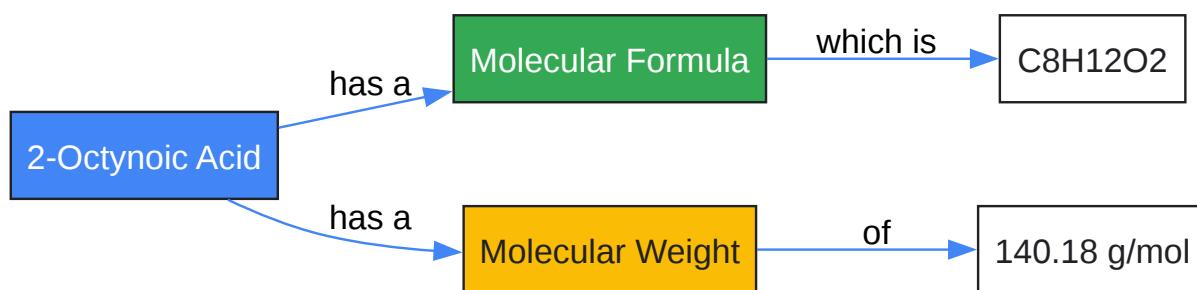
Structural and Identifier Information

Further identification and structural details are provided to ensure accurate sourcing and handling of the compound.

Identifier	Value
IUPAC Name	oct-2-yneoic acid
Synonyms	2-Octyn-1-oic acid, Pentylpropionic acid
InChI	InChI=1S/C8H12O2/c1-2-3-4-5-6-7-8(9)10/h2-5H2,1H3,(H,9,10)
InChIKey	BQDKCWCMDBMLEH-UHFFFAOYSA-N

Logical Relationship Diagram

The following diagram illustrates the relationship between the common name of the compound and its fundamental chemical properties.



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Core Properties of 2-Octynoic Acid

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References

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